

Application Note: Chemoselective Functionalization of Benzoxepin-5-amine Scaffolds

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Compound of Interest

Compound Name: 2,3,4,5-Tetrahydro-1-benzoxepin-5-amine
CAS No.: 145348-77-2
Cat. No.: B2686219

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Abstract

The **2,3,4,5-tetrahydro-1-benzoxepin-5-amine** core is a privileged scaffold in medicinal chemistry, serving as a key pharmacophore in GPCR modulators (e.g., GluN2B antagonists) and monoamine oxidase inhibitors. However, the benzylic position of the amine (C5) presents specific challenges, including susceptibility to oxidative degradation and stereochemical erosion during functionalization. This guide details optimized protocols for the functionalization of benzoxepin-5-amine, specifically addressing amide coupling, reductive amination, and Palladium-catalyzed

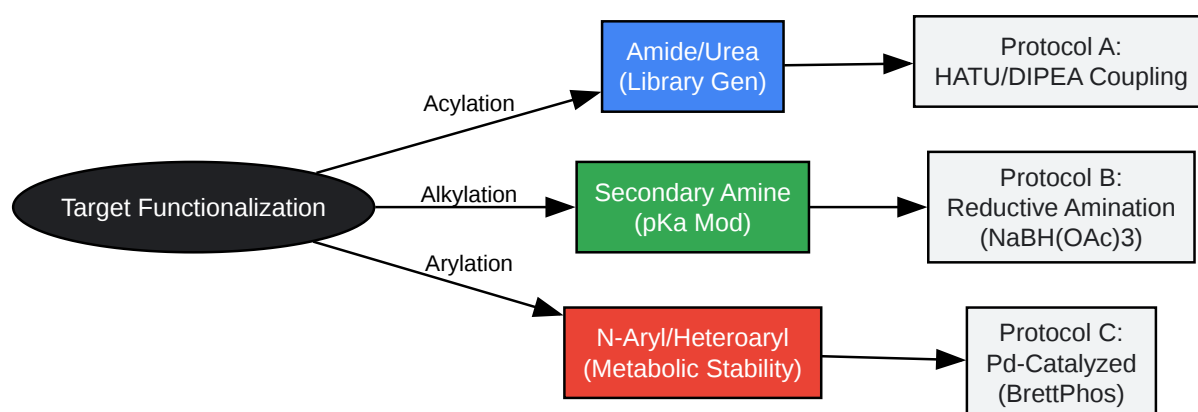
-arylation.

Structural Analysis & Reactivity Profile

Before initiating synthesis, it is critical to understand the electronic and steric environment of the benzoxepin-5-amine.

- **Benzylic Reactivity:** The amine is attached at the C5 benzylic position. While this increases nucleophilicity compared to alkyl amines, it also activates the C5-H proton. Upon acylation (amide formation), the C5-H becomes significantly more acidic (~20-25), increasing the risk of racemization if strong bases (e.g., NaH, LiHMDS) or elevated temperatures are used.
- **Conformational Flexibility:** The 7-membered oxepin ring adopts a twist-chair conformation. Bulky substituents at C5 can force the ring into a twist-boat conformation, altering the vector of the nitrogen lone pair and impacting reaction rates for sterically demanding electrophiles.

Visual Guide: Method Selection Strategy



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Figure 1: Decision matrix for selecting the appropriate functionalization pathway based on the desired pharmacophore.

Protocol A: Amide Bond Formation (High-Fidelity)

Application: Synthesis of libraries for SAR exploration. **Rationale:** Standard carbodiimide couplings (EDC/HOBt) often suffer from slow kinetics with sterically hindered benzylic amines. This protocol utilizes HATU, a uronium-based coupling agent that ensures rapid conversion while maintaining stereochemical integrity at the C5 position.

Materials

- **Substrate:** Benzoxepin-5-amine (Free base or HCl salt).

- Reagent: HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate).
- Base:
 - Diisopropylethylamine (DIPEA/Hünig's Base).
- Solvent: Anhydrous DMF or DMA.

Step-by-Step Methodology

- Preparation: Dissolve the carboxylic acid (

equiv) in anhydrous DMF (

M concentration) under a nitrogen atmosphere.
- Activation: Add DIPEA (

equiv if using amine salt;

equiv if free base). Add HATU (

equiv) in one portion.
 - Critical Checkpoint: The solution should turn slightly yellow. Stir for 5–10 minutes to form the activated ester.
- Addition: Add benzoxepin-5-amine (

equiv) dissolved in minimal DMF dropwise.
- Incubation: Stir at room temperature for 2–4 hours.
 - Note: Do not heat above 40°C to prevent C5 epimerization.
- Quench & Workup: Dilute with EtOAc. Wash sequentially with sat.

(

) , water (

), and brine (

). Dry over

.

Troubleshooting:

- Low Yield: If the acid is sterically hindered, switch to the acid chloride method using pyridine/DCM at 0°C.
- Racemization: If chiral HPLC indicates loss of enantiopurity, switch to T3P (Propylphosphonic anhydride) as the coupling agent, which is known for low epimerization rates [1].

Protocol B: Reductive Amination (N-Alkylation)

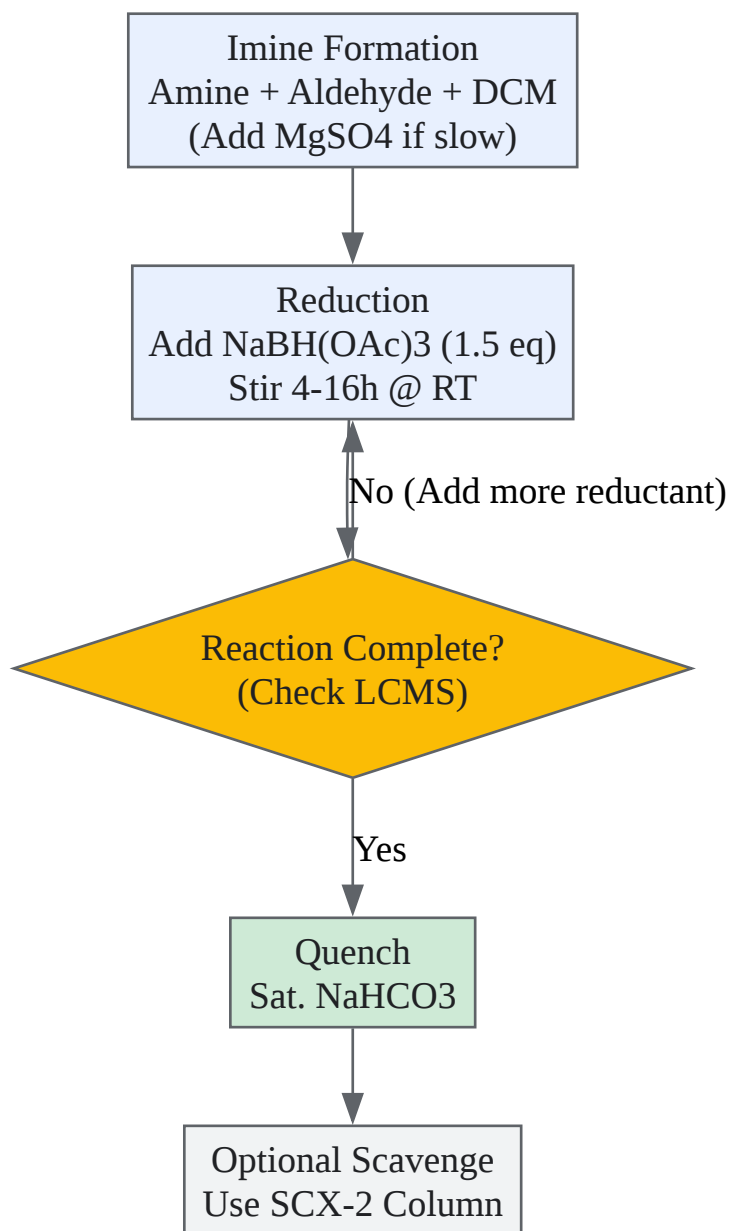
Application: Introduction of alkyl chains to modulate lipophilicity (

) and basicity (

). Rationale: Direct alkylation with alkyl halides often leads to over-alkylation (quaternary ammonium salts). Reductive amination using sodium triacetoxyborohydride (

) is self-limiting to the mono-alkylated product.

Experimental Workflow



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Figure 2: Step-wise workflow for reductive amination ensuring mono-alkylation.

Protocol

- Imine Formation: In a vial, combine benzoxepin-5-amine (equiv) and the aldehyde (equiv) in 1,2-dichloroethane (DCE) or DCM.

- Tip: If the aldehyde is unreactive, add activated molecular sieves (4Å) and stir for 1 hour prior to reduction.
- Reduction: Add
(
equiv) in a single portion.
- Acidity Control: If using the amine HCl salt, add exactly
equiv of DIPEA. Do not add excess base, as the reaction requires a slightly acidic/neutral pH for the borohydride to function effectively [2].
- Monitoring: Monitor by LCMS for the disappearance of the imine intermediate (
).
- Workup: Quench with saturated aqueous
. Extract with DCM.

Protocol C: Buchwald-Hartwig N-Arylation

Application: Synthesis of biaryl amine derivatives (common in kinase and GPCR inhibitors).

Rationale: The benzoxepin-5-amine is a primary amine.[1][2] Traditional nucleophilic aromatic substitution (
)

only works with electron-deficient aryl halides. Palladium catalysis allows coupling with electron-rich or neutral aryl bromides/chlorides.

Critical Parameters

- Catalyst System: BrettPhos Pd G4 or RuPhos Pd G4. These precatalysts are specifically designed for primary amines to prevent
-hydride elimination and ensure mono-arylation [3].
- Base:
(Sodium tert-butoxide).

Protocol

- Inert Setup: Flame-dry a reaction vial and purge with Argon.
- Loading: Add Aryl Bromide (equiv), Benzoxepin-5-amine (equiv),
(equiv), and BrettPhos Pd G4 (equiv / 2 mol%).
- Solvent: Add anhydrous 1,4-Dioxane or Toluene (degassed).
- Reaction: Seal and heat to 80–100°C for 2–12 hours.
- Purification: Filter through a celite pad to remove Pd black. Concentrate and purify via flash chromatography.

Quantitative Data Summary

Method	Reagent System	Typical Yield	Major Side Product	Critical Precaution
Amide Coupling	HATU / DIPEA	85–95%	N-Acyl Urea (rare)	Avoid heating >40°C (Epimerization)
Reductive Amination	NaBH(OAc)3	70–90%	Bis-alkylation	Maintain anhydrous conditions initially
N-Arylation	BrettPhos Pd G4	60–85%	Hydrodehalogenation	Strict exclusion required

References

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- [3. Amide synthesis by acylation \[organic-chemistry.org\]](#)
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